

An In-Depth Technical Guide to Diiodomethane-d2 for Advanced Research Applications

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Compound of Interest

Compound Name: Diiodomethane-d2

CAS No.: 15729-58-5

Cat. No.: B098493

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the synthesis, properties, and applications of **Diiodomethane-d2** (CD_2I_2). With full editorial control, this document is structured to provide not just procedural steps but also the underlying scientific rationale, ensuring a deep and practical understanding of this valuable isotopically labeled compound.

Core Characteristics and Physicochemical Properties

Diiodomethane-d2, also known as deuterated methylene iodide, is a critical reagent in synthetic chemistry, particularly for studies requiring isotopic labeling to elucidate reaction mechanisms or trace molecular pathways. Its physical and chemical properties are summarized below.

Data Presentation: Key Properties of Diiodomethane-d2

Property	Value	Source(s)
CAS Number	15729-58-5	[1]
Molecular Formula	CD ₂ I ₂	[1]
Molecular Weight	269.85 g/mol	[1]
Appearance	Colorless liquid	[2]
Density	3.325 g/mL at 25 °C	[1]
Boiling Point	68 °C at 15 mmHg	[1]
Isotopic Purity	Typically ≥99 atom % D	
Solubility	Soluble in organic solvents, slightly soluble in water.	[2]
Refractive Index (non-deuterated)	1.741	[2]

Note: **Diiodomethane-d2** is sensitive to light and can decompose, liberating iodine, which imparts a brownish color to the liquid. It is often stabilized with copper.[2]

Synthesis of Diiodomethane-d2: A Validated Protocol

The synthesis of **Diiodomethane-d2** is most effectively and commonly achieved via a halide exchange reaction, specifically the Finkelstein reaction. This method is renowned for its efficiency in converting alkyl chlorides or bromides to their corresponding iodides. The choice of a deuterated starting material is paramount for producing the desired isotopically labeled product.

Expertise & Experience: The Rationale Behind the Finkelstein Reaction

The Finkelstein reaction is an equilibrium process. To drive the reaction to completion, Le Chatelier's principle is exploited. The reaction is typically carried out in acetone, a solvent in which sodium iodide (NaI) is soluble, but the resulting sodium chloride (NaCl) or sodium

bromide (NaBr) is not.^[3] This insolubility causes the salt byproduct to precipitate out of the solution, thereby shifting the equilibrium towards the formation of the desired alkyl iodide.^[3] For the synthesis of **Diiodomethane-d2**, the logical and readily available precursor is Dichloromethane-d2 (CD_2Cl_2).

Experimental Protocol: Synthesis of Diiodomethane-d2

This protocol is a self-validating system, where the successful formation of the product can be monitored by the precipitation of sodium chloride and confirmed by subsequent analytical characterization.

Materials:

- Dichloromethane-d2 (CD_2Cl_2)
- Sodium iodide (NaI), anhydrous
- Acetone, anhydrous
- Diatomaceous earth
- Anhydrous magnesium sulfate (MgSO_4)
- Copper powder (optional, for stabilization)

Equipment:

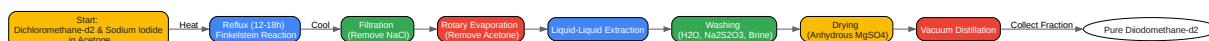
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter flask
- Separatory funnel

- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, combine anhydrous sodium iodide and anhydrous acetone. Stir the mixture until the sodium iodide is fully dissolved.
- **Addition of Reactant:** To the stirring solution, add Dichloromethane-d₂ dropwise at room temperature.
- **Reaction:** Heat the mixture to reflux and maintain for 12-18 hours. A white precipitate of sodium chloride will form as the reaction progresses.
- **Workup - Filtration:** After the reaction is complete, cool the mixture to room temperature. Filter the mixture through a pad of diatomaceous earth using a Büchner funnel to remove the precipitated sodium chloride.
- **Workup - Solvent Removal:** Transfer the filtrate to a round-bottom flask and remove the acetone using a rotary evaporator.
- **Workup - Extraction:** To the residue, add water and an immiscible organic solvent such as diethyl ether or dichloromethane. Transfer the mixture to a separatory funnel, shake, and allow the layers to separate. The dense, organic layer containing the **Diiodomethane-d₂** will be at the bottom.
- **Workup - Washing:** Wash the organic layer sequentially with water and a dilute solution of sodium thiosulfate (to remove any traces of iodine), followed by a final wash with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and purify the crude **Diiodomethane-d₂** by vacuum distillation. Collect the fraction boiling at approximately 68 °C at 15 mmHg.
- **Stabilization:** If desired, a small amount of copper powder can be added to the purified product to act as a stabilizer.

Visualization: Synthesis Workflow



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Caption: Workflow for the synthesis of **Diiodomethane-d2**.

Applications in Research and Development

The primary utility of **Diiodomethane-d2** lies in its application as an isotopically labeled internal standard, a tracer for reaction mechanism studies, and a precursor in the synthesis of other deuterated molecules.

Mechanistic Investigations

The substitution of hydrogen with deuterium provides a powerful tool for kinetic isotope effect (KIE) studies. By comparing the reaction rates of deuterated and non-deuterated reactants, researchers can infer whether a C-H (or C-D) bond is broken in the rate-determining step of a reaction. **Diiodomethane-d2** is particularly useful in studies of reactions involving methylene group transfer, such as the Simmons-Smith cyclopropanation.^{[2][4]} While the Simmons-Smith reaction is a prominent application of the non-deuterated form, using CD₂I₂ allows for detailed mechanistic probing of this and related reactions.

Tracer Studies and Isotopic Labeling

Diiodomethane-d2 is an excellent starting material for introducing a deuterated methylene (-CD₂-) group into a target molecule. This is invaluable in various fields:

- **Drug Metabolism and Pharmacokinetics (DMPK):** Deuterated drug candidates are often synthesized to study their metabolic fate. The C-D bond is stronger than the C-H bond, which can slow down metabolic processes that involve C-H bond cleavage, a phenomenon known as the "deuterium effect."

- NMR Spectroscopy: The absence of protons in the methylene group of **Diiodomethane-d2** simplifies ^1H NMR spectra of reaction mixtures or products, aiding in structural elucidation.
- Synthesis of Labeled Compounds: It is used to prepare other deuterated compounds. For instance, it is used to prepare deuterated fulvene for retro-Diels-Alder studies.[\[1\]](#)

Quality Control and Spectroscopic Characterization

The purity and identity of synthesized **Diiodomethane-d2** must be rigorously confirmed. A combination of chromatographic and spectroscopic techniques provides a self-validating system for quality control.

Spectroscopic Data (Expected)

- ^1H NMR: Due to the high isotopic purity (typically >99 atom % D), the proton NMR spectrum should show only very small residual peaks corresponding to the non-deuterated (CH_2I_2) and partially deuterated (CHDI_2) species. The non-deuterated diiodomethane exhibits a singlet at approximately 3.87 ppm in CDCl_3 .[\[5\]](#)
- ^2H NMR (Deuterium NMR): This is a direct method to observe the deuterium nucleus and will show a signal corresponding to the $-\text{CD}_2-$ group.
- ^{13}C NMR: The carbon signal will appear as a quintet due to coupling with the two deuterium atoms (spin $I=1$). The chemical shift is expected to be similar to that of non-deuterated diiodomethane.
- Infrared (IR) Spectroscopy: The C-D stretching and bending vibrations will be observed at lower frequencies (approximately $2200\text{--}2300\text{ cm}^{-1}$ for C-D stretch) compared to the C-H vibrations in the non-deuterated analog (approximately 3000 cm^{-1} for C-H stretch), providing clear evidence of deuteration.
- Mass Spectrometry (MS): The molecular ion peak will be observed at $m/z = 269.85$, which is two mass units higher than that of non-deuterated diiodomethane, confirming the presence of two deuterium atoms.

Safety and Handling

Diiodomethane-d2 is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazards: Toxic if swallowed or in contact with skin, causes skin and serious eye irritation, and may cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.

References

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